

Isaxonine: A Technical Guide to its Chemical Structure, Synthesis, and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Isaxonine, chemically known as N-(1-methylethyl)-2-pyrimidinamine, is a neurotrophic agent that has demonstrated potential in promoting peripheral nerve regeneration. This technical guide provides a comprehensive overview of its chemical structure, synthesis, and plausible mechanisms of action. This document collates available quantitative data, outlines a probable synthetic protocol, and visualizes its chemical structure and a hypothesized signaling pathway to aid researchers and professionals in drug development.

Chemical Structure and Properties

Isaxonine is a substituted pyrimidine derivative with an isopropylamino group at the 2-position. Its chemical and physical properties are summarized in the table below.



Property	Value	Reference
IUPAC Name	N-(1-methylethyl)-2- pyrimidinamine	
Synonyms	2-(Isopropylamino)pyrimidine, Isaxonine	_
CAS Number	4214-72-6	-
Chemical Formula	C7H11N3	_
Molecular Weight	137.18 g/mol	_
Appearance	Solid	_
Melting Point	27-28 °C	_
Boiling Point	92-93 °C at 12 mmHg	_
SMILES	CC(C)Nc1ncccn1	-

Chemical Structure Diagram

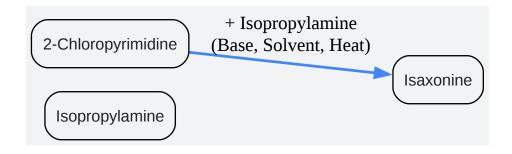
Caption: Chemical structure of Isaxonine.

Synthesis of Isaxonine

The synthesis of **Isaxonine** (N-(1-methylethyl)-2-pyrimidinamine) can be achieved through the condensation of a pyrimidine precursor with isopropylamine. While the original detailed experimental protocol by D. J. Brown and J. S. Harper in the Journal of the Chemical Society (1965) could not be retrieved for this guide, a general and plausible synthetic route involves the nucleophilic substitution of a suitable leaving group on the pyrimidine ring. A common precursor for such a reaction is 2-chloropyrimidine.

Proposed Synthetic Pathway





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Caption: Proposed synthesis of Isaxonine.

General Experimental Protocol

The following is a generalized experimental protocol based on common methods for the synthesis of 2-aminopyrimidines.

Materials:

- 2-Chloropyrimidine
- Isopropylamine
- A suitable base (e.g., potassium carbonate, triethylamine)
- A suitable solvent (e.g., ethanol, acetonitrile)

Procedure:

- To a solution of 2-chloropyrimidine in a suitable solvent, add an excess of isopropylamine and a base.
- Heat the reaction mixture under reflux for several hours. The progress of the reaction should be monitored by an appropriate technique, such as Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.



 The resulting residue can be purified by column chromatography on silica gel or by distillation under reduced pressure to yield N-(1-methylethyl)-2-pyrimidinamine (Isaxonine).

Note: The specific reaction conditions, such as temperature, reaction time, and purification method, would require optimization to achieve high yield and purity.

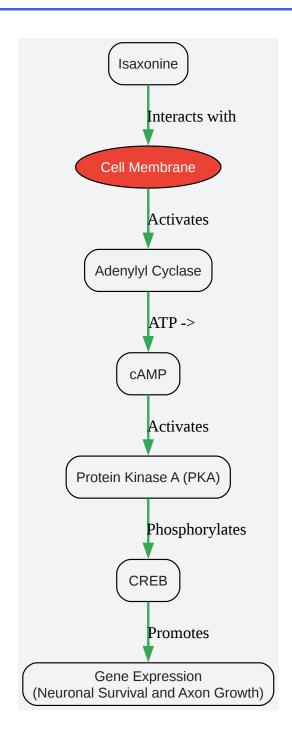
Mechanism of Action in Nerve Regeneration

Isaxonine is recognized as a neurotrophic agent that accelerates the rate of peripheral nerve regeneration, stimulates axonal sprouting, and promotes the recovery of motor and sensory functions. While the precise molecular mechanism has not been fully elucidated, its role as a "modifier of the surface pH of the bilayer" suggests an interaction with the cell membrane. In the context of nerve regeneration, a number of signaling pathways are known to be crucial. A plausible hypothesis for **Isaxonine**'s mechanism of action involves the modulation of the cyclic AMP (cAMP) signaling pathway, a key regulator of neuronal survival and axon growth.

Hypothesized Signaling Pathway

An increase in intracellular cAMP levels activates Protein Kinase A (PKA), which in turn can phosphorylate and activate the transcription factor cAMP response element-binding protein (CREB). Activated CREB then promotes the transcription of genes associated with neuronal survival and regeneration.





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Caption: Hypothesized signaling pathway of **Isaxonine**.

Quantitative Data

Quantitative data for **Isaxonine** is limited in publicly accessible literature. The following table summarizes the available information.



Data Type	Value / Observation	Reference
Purity	>98% (Commercially available samples)	
Solubility	Soluble in organic solvents	
Spectroscopic Data	No specific public data available for Isaxonine. General spectral characteristics for 2-aminopyrimidines are known.	
Synthesis Yield	Not reported in available literature.	_

Conclusion

Isaxonine presents an interesting scaffold for the development of therapeutics aimed at promoting nerve regeneration. This guide has provided a summary of its chemical structure, a plausible synthetic route, and a hypothesized mechanism of action. Further research is required to elucidate the specific experimental details of its synthesis to optimize yield and purity, and to definitively map the signaling pathways through which it exerts its neurotrophic effects. The availability of detailed spectroscopic and quantitative pharmacological data would greatly benefit future drug development efforts centered on this molecule.

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